

4-Vinylpyridine: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: 4-Vinylpyridine

Cat. No.: B031050

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CAS Number: 100-43-6

This guide provides an in-depth overview of **4-Vinylpyridine** (4-VP), a versatile heterocyclic monomer, with a focus on its properties, synthesis, and applications relevant to the fields of chemical research and pharmaceutical development.^{[1][2][3]}

Core Properties

4-Vinylpyridine is a colorless to yellow or brown liquid known for its pungent, unpleasant odor.^{[1][4]} It is a reactive monomer that readily undergoes polymerization, especially when exposed to light and heat. To prevent spontaneous polymerization during storage, inhibitors such as hydroquinone are often added.^[3]

Physicochemical Data

The fundamental physicochemical properties of **4-Vinylpyridine** are summarized in the table below for easy reference.

Property	Value	Source
CAS Number	100-43-6	[2][5]
Molecular Formula	C ₇ H ₇ N	[2][5]
Molecular Weight	105.14 g/mol	[2][4]
Appearance	Colorless to yellow-brown liquid	[1][6]
Boiling Point	62-65 °C at 15 mmHg; 173.6 °C at 760 mmHg	[1][5]
Melting Point	< 25 °C	[5]
Density	0.975 g/mL at 25 °C	[7]
Refractive Index (n ²⁰ /D)	1.549	[7]
Flash Point	51.7 °C (125 °F)	[5]
Water Solubility	29 g/L at 20 °C	[6]
pKa	5.62	[4]
LogP	1.21 - 1.36	[5]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **4-Vinylpyridine**.

Spectrum Type	Key Features and References
^1H NMR	Spectra available from various sources. [4] [8] [9] [10]
^{13}C NMR	Spectra available from various sources. [4] [8]
Mass Spectrometry	GC-MS data available, with a top peak at m/z 105. [4]
IR Spectroscopy	IR spectra are available in spectral databases. [4] [11]
UV Spectroscopy	Maximum absorption (in alcohol) at 242.5 nm. [4]

Synthesis and Polymerization

4-Vinylpyridine is primarily synthesized through the condensation of 4-picoline with formaldehyde, which forms 4-pyridineethanol, followed by dehydration.[\[1\]](#)[\[12\]](#)

The vinyl group of 4-VP makes it highly susceptible to polymerization, which is a key feature for its applications. Poly(**4-vinylpyridine**) (P4VP) and its copolymers are of significant interest in materials science and biomedicine.[\[13\]](#) Various controlled radical polymerization techniques, such as Atom Transfer Radical Polymerization (ATRP) and Reversible Addition-Fragmentation chain Transfer (RAFT) polymerization, have been successfully employed to synthesize well-defined P4VP polymers and block copolymers.[\[7\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

Experimental Protocols

This protocol describes a facile method for synthesizing poly(**4-vinylpyridine**) nanoparticles.

- Materials: **4-vinylpyridine** (4-VP) monomer, divinylbenzene (DVB) or ethylene glycol dimethacrylate (EGDMA) as a crosslinker, ammonium persulfate (APS) as an initiator, and sodium dodecyl sulfate (SDS) as a surfactant.[\[4\]](#)
- Procedure:
 - Prepare an oil-in-water emulsion system with 4-VP, the crosslinker, and the surfactant.[\[4\]](#)

- Initiate the polymerization by adding the initiator (APS).[4]
- Allow the reaction to proceed under controlled temperature.
- The resulting poly(**4-vinylpyridine**) particles can be purified by repeated washing and centrifugation.[1]

This method allows for the controlled polymerization of 4-VP.

- Materials: **4-vinylpyridine** (4VP), 2,2'-azobis(2,4-dimethylpentanitrile) as an initiator, CuCl₂ as a catalyst, and 2,2'-bipyridine as a ligand, in a 1-methyl-2-pyrrolidone/water solvent mixture.[12]
- Procedure:
 - Combine the monomer, initiator, catalyst, and ligand in the solvent mixture.[12]
 - Conduct the polymerization at a specific temperature (e.g., 70-80 °C).[12]
 - The molar ratios of the catalyst to the initiator are crucial for controlling the polymerization. [12]

Applications in Research and Drug Development

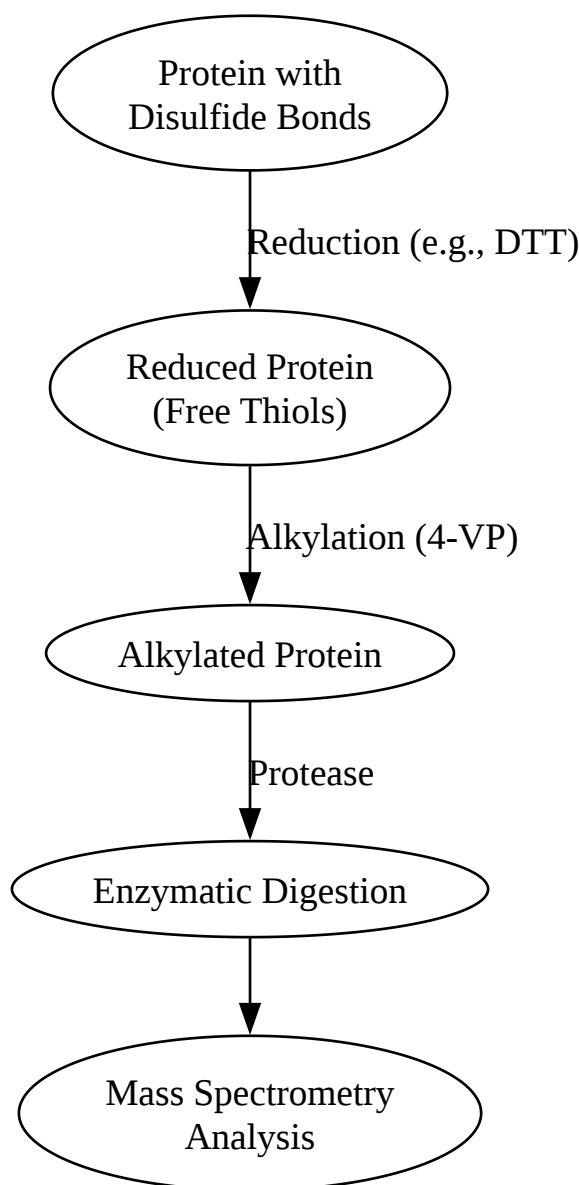
The unique properties of **4-Vinylpyridine** and its polymers lend themselves to a variety of applications in research and drug development.

Cysteine Alkylation in Proteomics

4-Vinylpyridine is a valuable reagent for the alkylation of cysteine residues in proteins.[1] This modification is essential in proteomics workflows to prevent the reformation of disulfide bonds after reduction, which facilitates enzymatic digestion and subsequent mass spectrometry analysis.[3][17]

- Reduction: Reduce the disulfide bonds in the protein sample using a reducing agent like dithiothreitol (DTT) or β-mercaptoethanol.[6]
- Alkylation:

- Add a solution of **4-vinylpyridine** to the reduced protein sample.[6] Methanol may be added to ensure the reagent remains in solution.
- Incubate the mixture in the dark at room temperature for approximately one hour.[6]
- Quenching: Quench the reaction by adding an excess of a thiol-containing compound.[6]
- Purification: Remove excess reagents by dialysis or other suitable purification methods.[6]



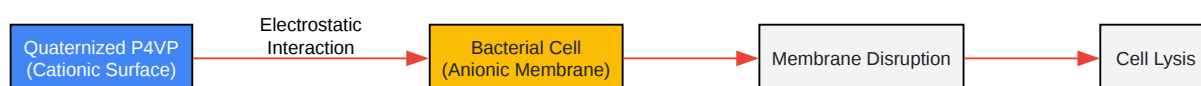
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Caption: pH-triggered drug release from a P4VP-based carrier.

Antibacterial Surfaces and Coatings

Quaternized poly(**4-vinylpyridine**) polymers have demonstrated significant antibacterial activity. [16][18] The positively charged pyridinium units can interact with and disrupt the negatively charged cell membranes of bacteria, leading to cell death. This makes them promising for the development of antibacterial coatings for medical devices and other surfaces to prevent biofilm formation. [18][19]

Proposed Antibacterial Mechanism



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Caption: Interaction of quaternized P4VP with a bacterial cell membrane.

Safety and Handling

4-Vinylpyridine is a toxic and flammable substance that requires careful handling. [19][20] It can cause severe skin burns and eye damage and is harmful if swallowed, inhaled, or in contact with the skin. [20][21]

Handling and Storage Recommendations

- **Handling:** Work in a well-ventilated area, preferably under a fume hood. [14] Avoid contact with skin, eyes, and clothing. [20] Use personal protective equipment (PPE), including gloves, safety goggles, and a lab coat. [14][20] Keep away from heat, sparks, and open flames. [14][20]
- *** Storage:** Store in a cool, dry, and well-ventilated place, away from sources of ignition. [14][18] The recommended storage temperature is -20 °C. [18][21] Keep containers tightly closed. [14][20]
- **4-Vinylpyridine** is incompatible with strong acids and strong oxidizing agents. [5][6]

Conclusion

4-Vinylpyridine is a monomer with significant potential in research and drug development. Its ability to be polymerized into "smart" materials that respond to environmental stimuli, coupled

with its utility in proteomics and the development of antimicrobial surfaces, makes it a valuable tool for scientists and researchers. Proper handling and storage procedures are essential to ensure its safe use in the laboratory.

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